

Application Notes and Protocols for Analytical Method Validation Using N-Methyl Omeprazole

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Compound of Interest

Compound Name: *N-Methyl omeprazole*

Cat. No.: B580350

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Introduction

N-Methyl omeprazole is a key related compound and potential impurity of Omeprazole, a widely used proton pump inhibitor.[1][2] Its monitoring and control are crucial for ensuring the quality, safety, and efficacy of omeprazole drug products. Accurate and reliable analytical methods are therefore essential for the quantification of **N-Methyl omeprazole** in bulk drug substances and pharmaceutical dosage forms. This document provides a comprehensive guide to the validation of a high-performance liquid chromatography (HPLC) method for the determination of **N-Methyl omeprazole**, in accordance with the International Council for Harmonisation (ICH) guidelines.[3][4][5][6][7]

Target Audience: This document is intended for researchers, scientists, and drug development professionals involved in the quality control and analytical development of pharmaceuticals.

I. Analytical Method: High-Performance Liquid Chromatography (HPLC)

A stability-indicating reversed-phase high-performance liquid chromatography (RP-HPLC) method is a common and effective technique for the analysis of **N-Methyl omeprazole**. [1] This method separates **N-Methyl omeprazole** from omeprazole and other potential degradation products.

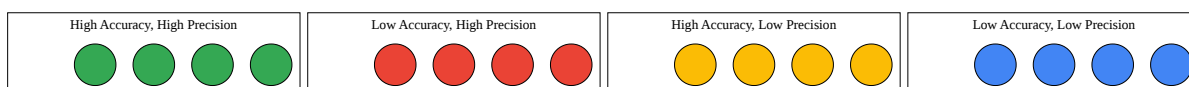
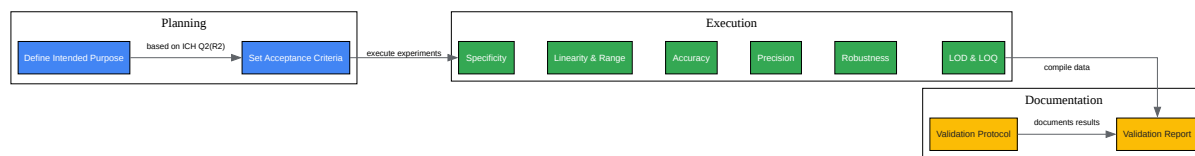
Chromatographic Conditions (Typical)

Parameter	Condition
Column	C18, 250 mm x 4.6 mm, 5 μ m
Mobile Phase	Acetonitrile : Phosphate Buffer (pH 7.4) (40:60 v/v)
Flow Rate	1.0 mL/min
Detection Wavelength	302 nm
Injection Volume	20 μ L
Column Temperature	Ambient

II. Method Validation Protocol

Analytical method validation ensures that the chosen analytical procedure is suitable for its intended purpose.^[7] The validation process involves a series of experiments to evaluate the performance of the method.

Workflow for Analytical Method Validation



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References

- 1. bocsci.com [bocsci.com]
- 2. N-Methyl OMeprazole (Mixture of isoMers with the Methylated nitrogens of iMidazole) | 89352-76-1 [chemicalbook.com]
- 3. youtube.com [youtube.com]
- 4. qbdgroup.com [qbdgroup.com]
- 5. ICH Guidelines for Analytical Method Validation Explained | AMSbiopharma [amsbiopharma.com]

- 6. ICH Q2(R2) Validation of analytical procedures - Scientific guideline | European Medicines Agency (EMA) [ema.europa.eu]
- 7. database.ich.org [database.ich.org]
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